

Application Notes and Protocols: Intracerebroventricular Administration of Nociceptin(1-13)amide

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Compound of Interest

Compound Name: Nociceptin (1-13), amide

Cat. No.: B15286068

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Introduction

Nociceptin/Orphanin FQ (N/OFQ) is a 17-amino acid neuropeptide that is the endogenous ligand for the Nociceptin receptor (NOP), a G protein-coupled receptor with structural homology to classical opioid receptors.[1][2][3] The N-terminal fragment, Nociceptin(1-13)amide, represents the shortest peptide sequence that retains the potency, efficacy, and affinity of the full-length N/OFQ peptide.[4][5] This document provides detailed application notes and protocols for the intracerebroventricular (i.c.v.) administration of Nociceptin(1-13)amide to study its central effects.

Intracerebroventricular administration is a critical technique for investigating the direct central nervous system effects of pharmacologically active agents that do not readily cross the blood-brain barrier.[6][7] When administered centrally, Nociceptin(1-13)amide has been shown to produce a range of effects, including hyperalgesia and alterations in locomotor activity and food intake.[4][5][8] These actions are mediated through the NOP receptor, which is widely expressed in the brain and spinal cord.[1][3][4]

Data Presentation

In Vivo Effects of Intracerebroventricularly Administered Nociceptin Analogues in Rodents

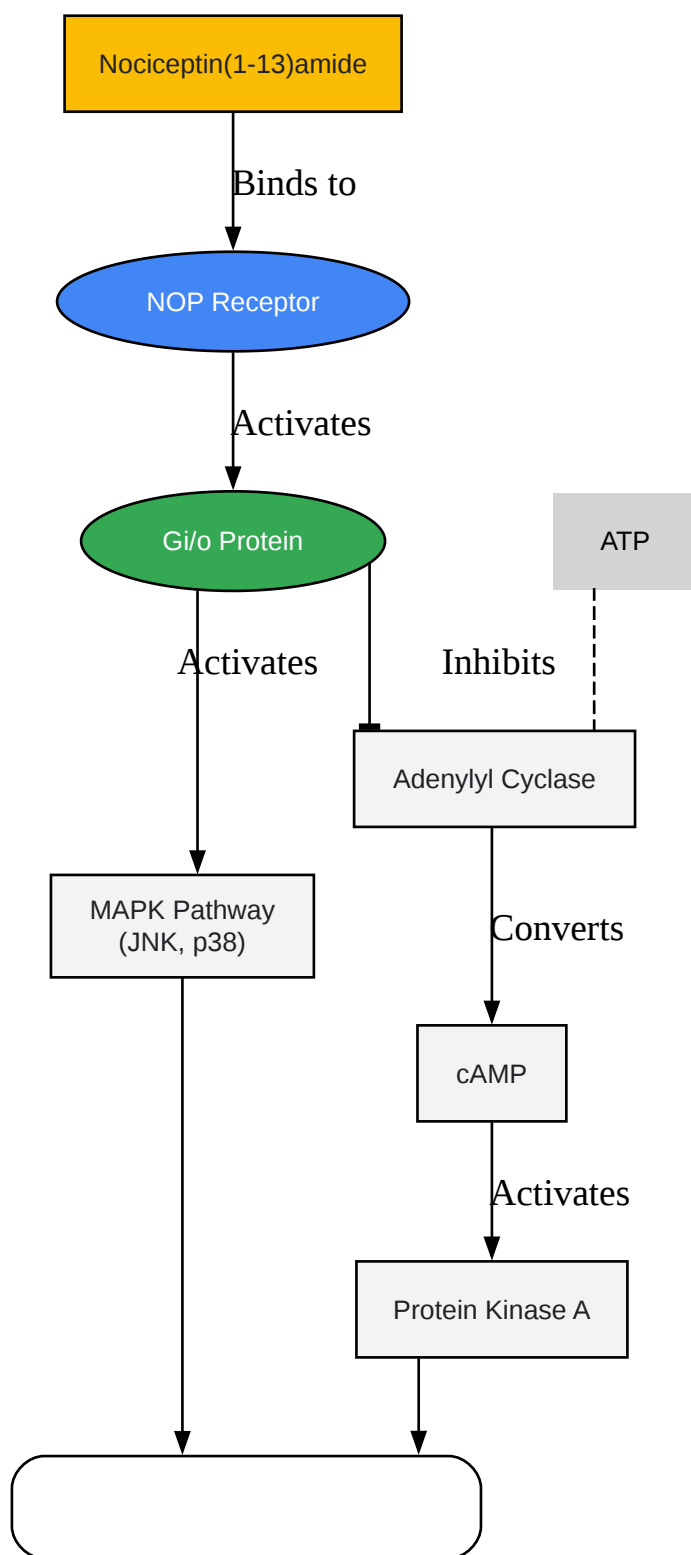
Compound	Species	Administration Route	Dose Range	Observed Effect	Reference
N/OFQ	Mouse	i.c.v.	0.1 - 10 nmol	Dose-dependent hyperphagia (bell-shaped curve, max effect at 1 nmol)	[9]
N/OFQ	Mouse	i.c.v.	Not specified	Hyperalgesia, reversal of opioid-induced analgesia	[8]
UFP-112	Mouse	i.c.v.	1 - 100 pmol	Pronociceptive effect, long-lasting reduction in locomotor activity	[4]
[Nphe1]NC(1-13)NH ₂	Mouse	i.c.v.	3 - 30 nmol	Dose-dependent antinociception	[8]
[Sar2]NC(1-13)NH ₂	Mouse	i.c.v.	2.5 nmol	Significant hyperalgesia	[10]
Morphine	Mouse	i.c.v.	1 - 10 nmol	Dose-dependent increase in tail withdrawal latency	[8]

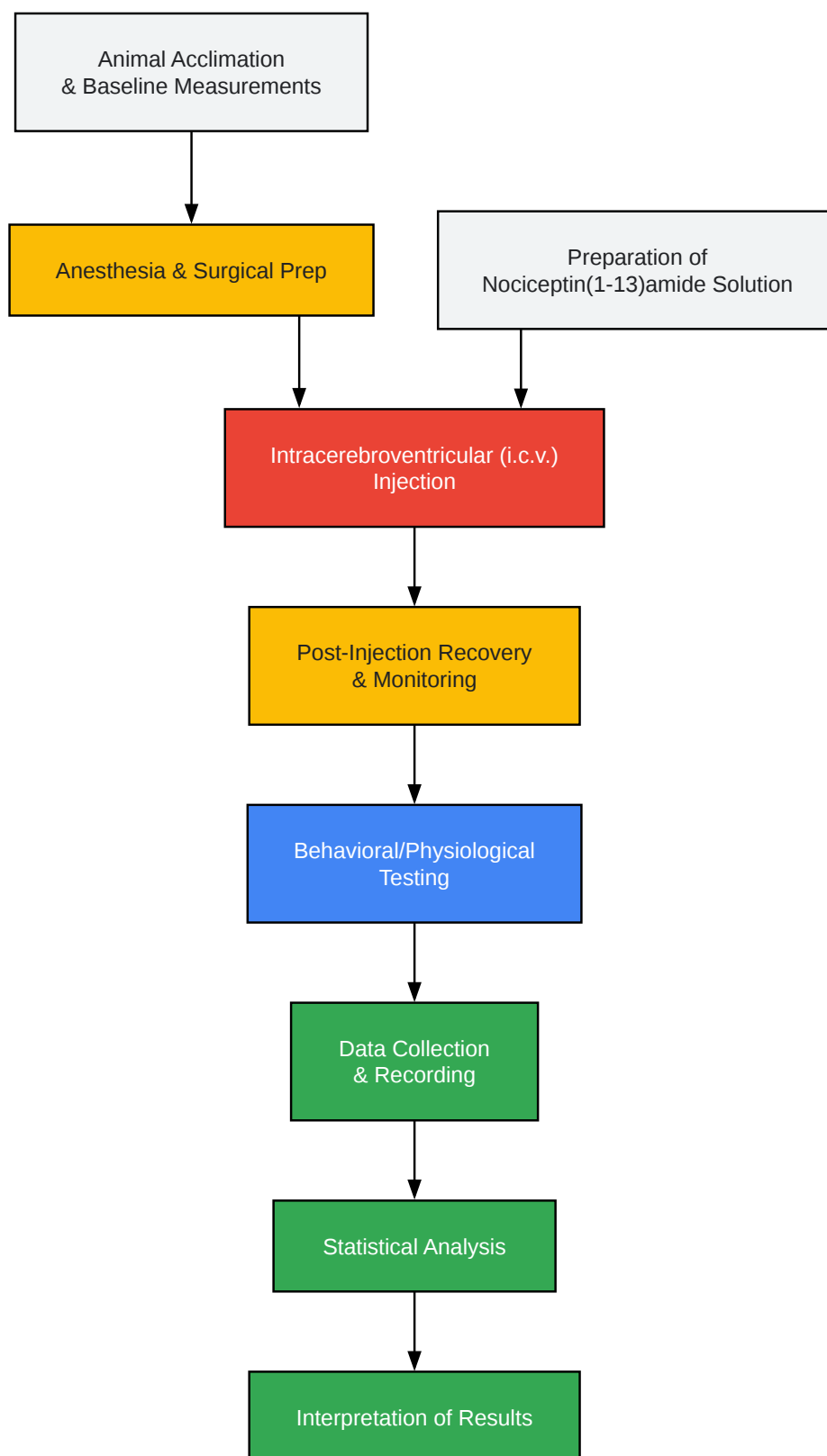
In Vitro Activity of Nociceptin(1-13)amide and Related Peptides

Compound	Preparation	Assay	Potency (pEC50)	Intrinsic Activity (α)	Reference
[F/G]NC(1-13)NH ₂	Rat Cerebrocortical Slices	Glutamate Release Inhibition	7.39	Not specified	[11]
[F/G]NC(1-13)NH ₂	Rat Vas Deferens	Inhibition of Electrically Induced Twitches	6.84	0.19	[11]
[Sar2]NC(1-13)NH ₂	Mouse Vas Deferens	Inhibition of Electrically Induced Contraction	6.14	Not specified	[10]
N/OFQ(1-13)NH ₂	CHO cells expressing NOP receptor	cAMP Accumulation Inhibition	Not specified	Full Agonist	[12]
[F/G]NC(1-13)NH ₂	CHO cells expressing NOP receptor	cAMP Accumulation Inhibition	Not specified	Partial Agonist	[12]

Signaling Pathway

Activation of the NOP receptor by Nociceptin(1-13)amide primarily involves coupling to inhibitory G proteins (Gi/o). This interaction leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Additionally, NOP receptor activation can modulate ion channels and engage other signaling cascades, such as the mitogen-activated protein kinase (MAPK) pathway.[\[1\]](#)[\[2\]](#)





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